

# understanding p,p'-DDE- $^{13}\text{C}_{12}$ certificate of analysis

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## Compound of Interest

Compound Name: *p,p'*-DDE- $^{13}\text{C}_{12}$

Cat. No.: B13435374

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An in-depth technical guide to understanding a certificate of analysis for the isotopically labeled internal standard, p,p'-DDE- $^{13}\text{C}_{12}$ . This document is intended for researchers, analytical scientists, and quality control professionals utilizing this standard in quantitative mass spectrometry applications.

## Certificate of Analysis Summary

This section summarizes the typical data found on a Certificate of Analysis (CoA) for p,p'-DDE- $^{13}\text{C}_{12}$ . The data is presented for a neat (solid) form of the material.

### Table 1: Product and Batch Information

Parameter	Specification
Product Name	p,p'-Dichlorodiphenyldichloroethylene (ring- <sup>13</sup> C <sub>12</sub> )
Synonyms	4,4'-DDE (ring- <sup>13</sup> C <sub>12</sub> ); 1,1'-(Dichloroethenylidene)bis[4-chloro-benzene- <sup>13</sup> C <sub>6</sub> ][1][2]
Catalog Number	CIL-CLM-1627 (Example)[3]
Lot Number	V1-XYZ-001
CAS Number	201612-50-2 (Labeled)[3]
Unlabeled CAS	72-55-9[3]
Format	Neat Solid
Storage	Store at room temperature, protected from light and moisture

**Table 2: Certified Chemical and Physical Properties**

Parameter	Method	Certified Value
Chemical Formula	Mass Spectrometry	<sup>13</sup> C <sub>12</sub> C <sub>2</sub> H <sub>8</sub> Cl <sub>4</sub>
Molecular Weight	Mass Spectrometry	329.94 g/mol
Appearance	Visual Inspection	White to off-white solid
Chemical Purity	GC/MS	≥98.0%
Isotopic Enrichment	Mass Spectrometry	≥99 atom % <sup>13</sup> C

## Core Applications

p,p'-DDE-<sup>13</sup>C<sub>12</sub> serves a critical role in analytical chemistry, primarily as an internal standard for isotope dilution mass spectrometry (IDMS) assays. Its use improves the accuracy and precision of quantitative methods for detecting its unlabeled counterpart, p,p'-DDE, a persistent environmental pollutant and metabolite of DDT. The labeled standard is added to samples at a

known concentration, allowing for correction of analyte loss during sample preparation and instrumental analysis.

## Experimental Protocols

The certified values presented in the CoA are derived from rigorous analytical testing. The following are detailed methodologies representative of those used for product certification.

### Protocol: Chemical Purity Determination by GC/MS

This method quantifies the purity of the p,p'-DDE-<sup>13</sup>C<sub>12</sub> standard by separating it from any potential organic impurities.

- **Standard Preparation:** A stock solution of the p,p'-DDE-<sup>13</sup>C<sub>12</sub> lot is prepared gravimetrically in a high-purity solvent (e.g., isooctane or dichloromethane) to a concentration of approximately 100 µg/mL.
- **Instrumentation:** A high-resolution gas chromatograph coupled to a mass spectrometer (GC/MS) is used.
  - **GC Column:** 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane phase (or equivalent).
  - **Inlet:** Split/splitless injector, operated in splitless mode at 250°C.
  - **Carrier Gas:** Helium at a constant flow rate of 1.2 mL/min.
  - **Oven Program:** Initial temperature of 80°C, hold for 1 min, ramp to 300°C at 15°C/min, hold for 5 min.
  - **MS Detector:** Electron Ionization (EI) at 70 eV.
  - **Acquisition Mode:** Full scan from m/z 50-500.
- **Analysis:** 1 µL of the standard solution is injected into the GC/MS system.
- **Data Processing:** The resulting chromatogram is analyzed. Purity is calculated as the area of the primary p,p'-DDE-<sup>13</sup>C<sub>12</sub> peak divided by the total area of all integrated peaks, expressed

as a percentage.

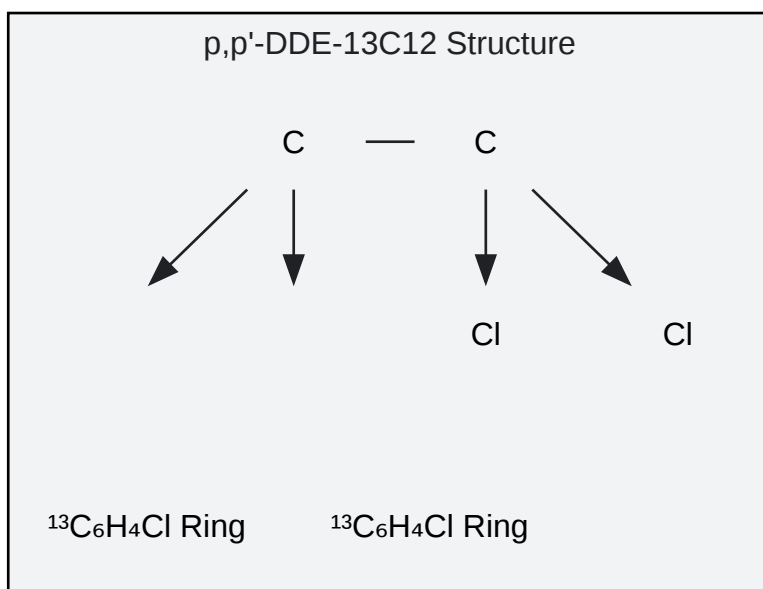
## Protocol: Isotopic Enrichment Verification by Mass Spectrometry

This protocol confirms the percentage of  $^{13}\text{C}$  atoms in the molecule, ensuring its suitability as an isotopic standard.

- **Sample Preparation:** A dilute solution (e.g., 1-10  $\mu\text{g/mL}$ ) of the standard is prepared in a suitable solvent.
- **Instrumentation:** A high-resolution mass spectrometer (e.g., GC/Q-TOF or LC-Orbitrap) is used to achieve clear separation of isotopologues.
- **Data Acquisition:** The instrument is tuned and calibrated according to manufacturer specifications. The sample is introduced, and mass spectra are acquired with high resolving power ( $>10,000$  FWHM) centered on the molecular ion cluster of p,p'-DDE- $^{13}\text{C}_{12}$ .
- **Data Analysis and Calculation:**
  - The ion intensities for the molecular ions corresponding to the fully labeled compound ( $^{13}\text{C}_{12}$ ) and those containing fewer  $^{13}\text{C}$  atoms (e.g.,  $^{13}\text{C}_{11}$ ,  $^{13}\text{C}_{10}$ ) are measured.
  - The observed isotopic distribution is corrected for the natural abundance of other isotopes (e.g.,  $^{37}\text{Cl}$ ,  $^2\text{H}$ ).
  - The atom percent enrichment is calculated based on the relative intensities of the isotopologue peaks. This calculation determines the mole fraction of the specific isotope expressed as a percentage.

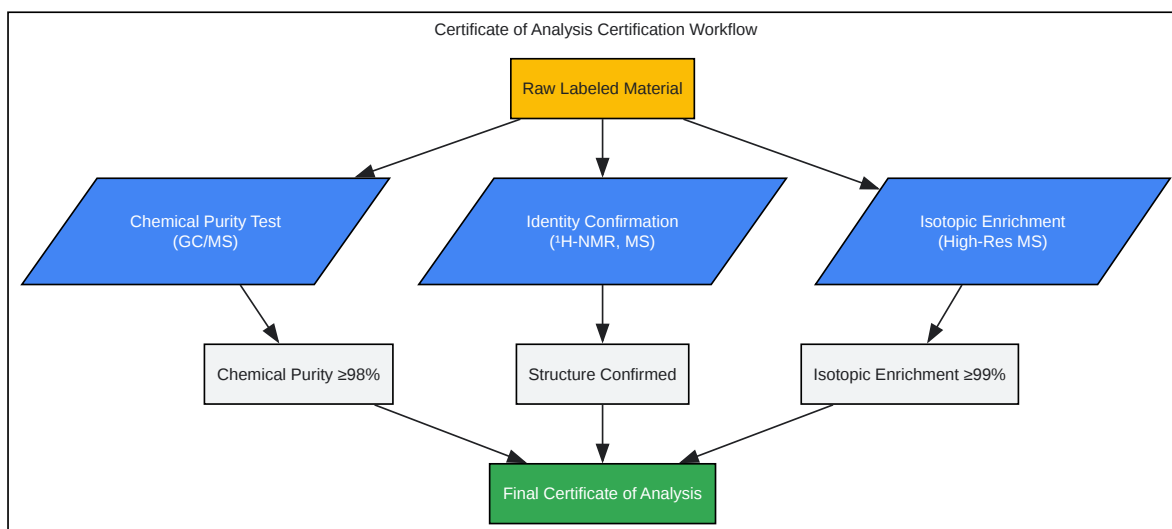
## Visualizations

The following diagrams illustrate the chemical structure, certification logic, and an experimental workflow.



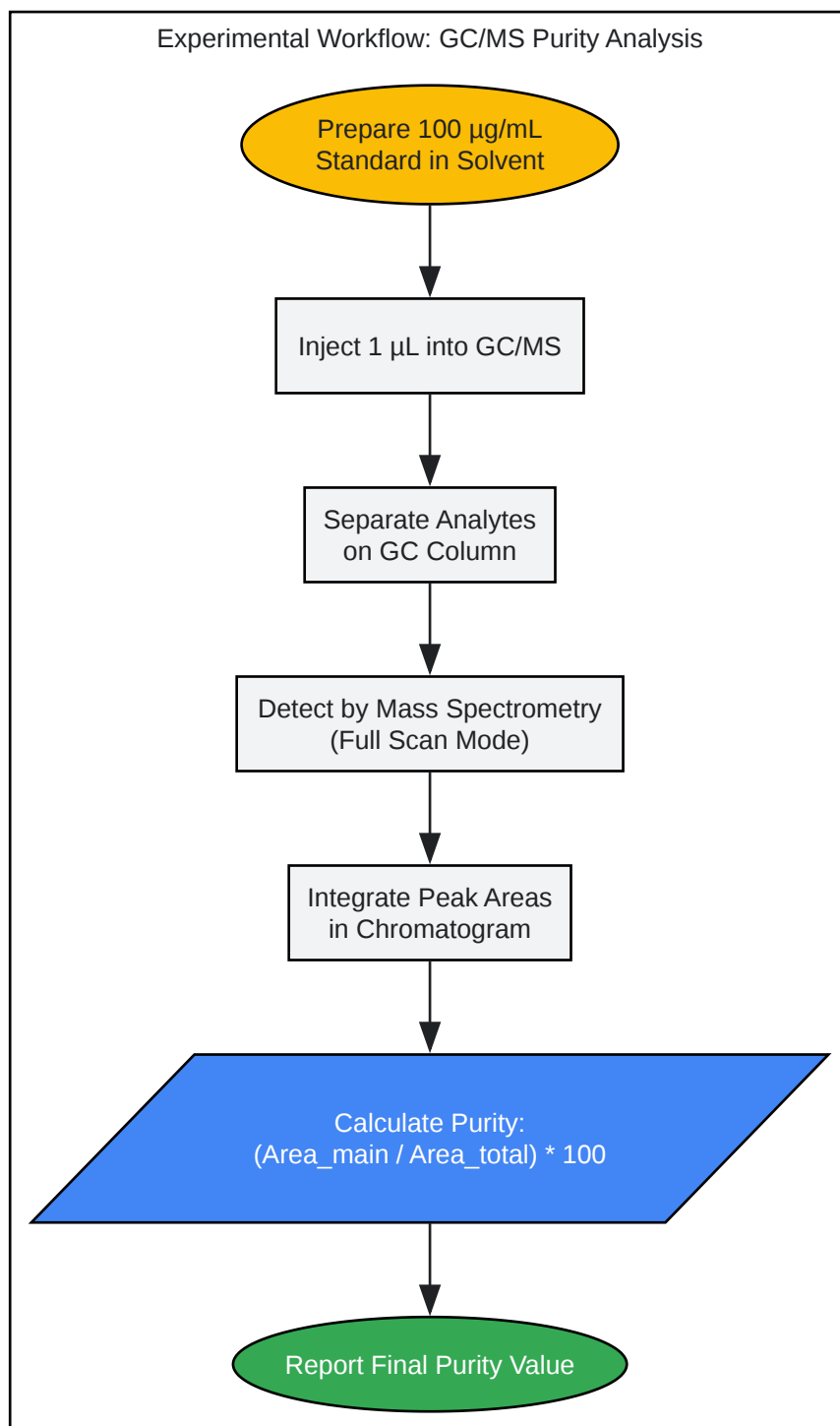
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Caption: Chemical structure of p,p'-DDE with  $^{13}\text{C}_{12}$  labeling on the aromatic rings.



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Caption: Logical workflow for the certification of p,p'-DDE-<sup>13</sup>C<sub>12</sub>.

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Caption: Step-by-step workflow for chemical purity analysis via GC/MS.

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## References

- 1. p,p'-DDE-13C12 | CymitQuimica [cymitquimica.com]
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- 3. 4,4'-DDE (ring- $^{13}\text{C}$ , 99%) [( $^{13}\text{C}$ ,  $^{13}\text{C}$ -Dichlorodiphenyl) dichloroethylene] - Cambridge Isotope Laboratories, CLM-1627-5 [isotope.com]
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